

Technical Support Center: 1,10-Phenanthroline-2-carbonitrile Handling

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Compound of Interest

Compound Name: 1,10-Phenanthroline-2-carbonitrile

Cat. No.: B170472

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This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **1,10-Phenanthroline-2-carbonitrile**. Please note that a specific Safety Data Sheet (SDS) for this compound is not readily available. The following information is based on the GHS classification available for **1,10-Phenanthroline-2-carbonitrile** and supplemented with data from the closely related compound, 1,10-Phenanthroline. Always perform a thorough risk assessment before beginning any experiment.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,10-Phenanthroline-2-carbonitrile**?

A1: Based on available GHS data, **1,10-Phenanthroline-2-carbonitrile** is classified as harmful if swallowed and causes serious eye damage. It is also presumed to be toxic and harmful to aquatic life, similar to its parent compound, 1,10-phenanthroline.^{[1][2]}

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Standard laboratory PPE is mandatory. This includes a lab coat, chemical-resistant gloves (such as nitrile), and safety glasses with side shields or goggles.^[2] If there is a risk of generating dust, a respirator may be necessary.^{[3][4]}

Q3: How should I properly store **1,10-Phenanthroline-2-carbonitrile**?

A3: Store the compound in a tightly sealed, original container in a cool, dry, and well-ventilated area.[3][5][6] It should be kept away from incompatible materials such as strong oxidizing agents and acids.[1][6]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with soap and plenty of water. For eye contact, flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention in case of eye contact or if skin irritation persists.[1][2]

Q5: How should I dispose of waste containing **1,10-Phenanthroline-2-carbonitrile**?

A5: Dispose of waste in accordance with all applicable federal, state, and local regulations.[1] The compound should not be allowed to enter drains or waterways.[1][2]

Troubleshooting Guide

Issue	Possible Cause	Solution
Unexpected reaction or decomposition	Contamination with incompatible materials (strong acids, oxidizing agents).	Ensure all glassware is clean and dry. Avoid contact with incompatible substances. Store the compound properly.
Difficulty in dissolving the compound	Use of an inappropriate solvent.	1,10-Phenanthroline is soluble in alcohol, benzene, and acetone.[1] Test solubility in small, appropriate batches for your specific experiment.
Static discharge when handling the powder	Dry laboratory environment.	Use anti-static equipment and ensure the laboratory environment is not overly dry.

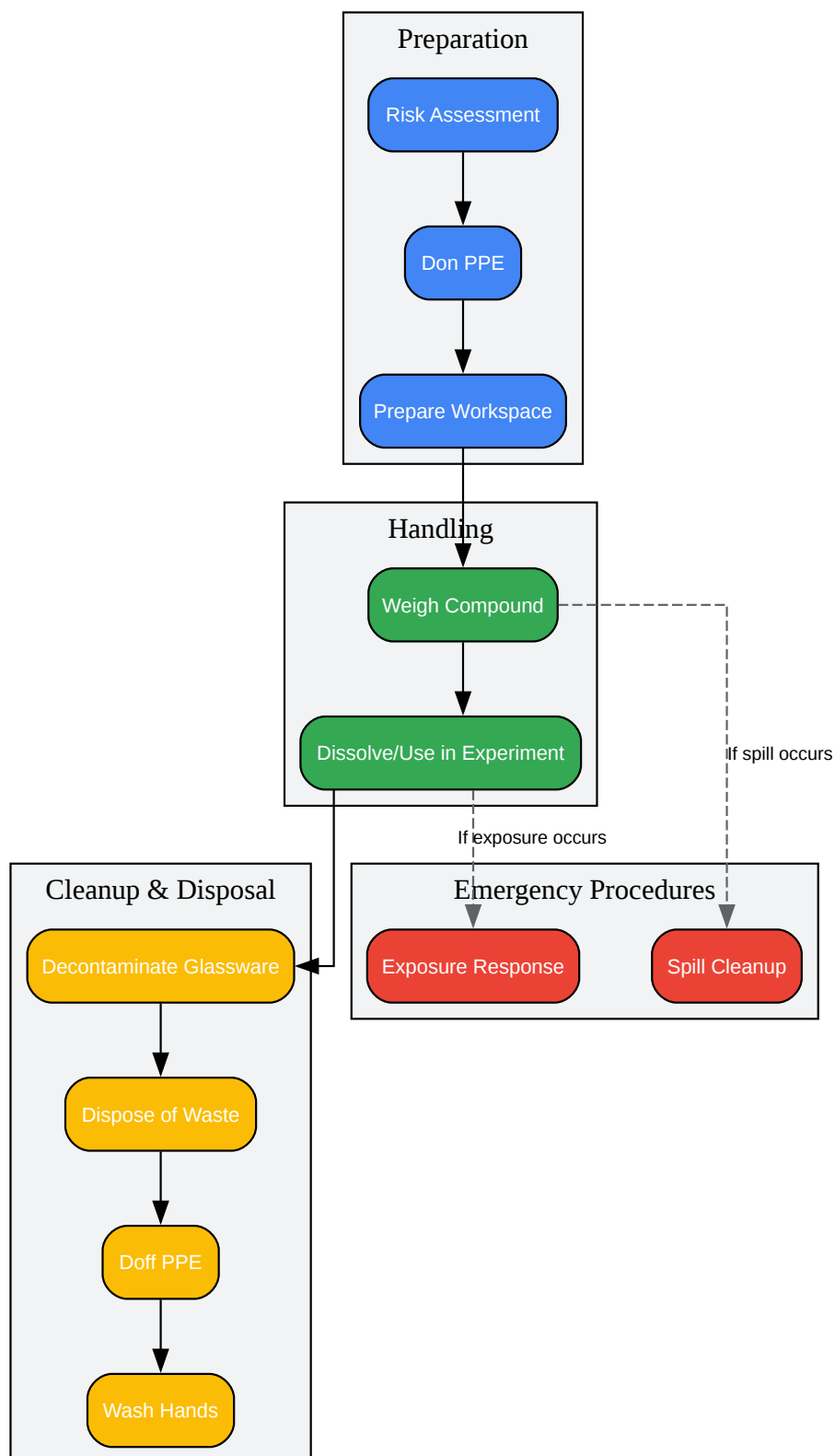
Quantitative Data Summary

Due to the limited availability of a specific Safety Data Sheet for **1,10-Phenanthroline-2-carbonitrile**, the following data is for the related compound 1,10-Phenanthroline.

Parameter	Value	Source Compound
Oral LD50 (Rat)	132 mg/kg	1,10-Phenanthroline monohydrate
GHS Classification	Acute Toxicity, Oral (Category 3), Hazardous to the Aquatic Environment, Acute Hazard (Category 1), Hazardous to the Aquatic Environment, Long-Term Hazard (Category 1)	1,10-Phenanthroline

Experimental Workflow

The following diagram outlines the recommended workflow for handling **1,10-Phenanthroline-2-carbonitrile** in a laboratory setting.



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Caption: Workflow for safe handling of **1,10-Phenanthroline-2-carbonitrile**.

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